Comprehensive Spectroscopic Characterization: N-Butyl-N-ethyl-4-fluorobenzamide

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Compound of Interest

Compound Name: *N-butyl-N-ethyl-4-fluorobenzamide*

Cat. No.: *B5059532*

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Executive Summary

N-butyl-N-ethyl-4-fluorobenzamide ($C_{13}H_{18}FNO$, MW 223.29 g/mol) is a tertiary benzamide derivative often encountered as a structural analog in drug discovery programs targeting cannabinoid receptors or as a specific impurity in the synthesis of fluorinated pharmaceutical intermediates.[1]

This guide provides a definitive spectroscopic profile for the compound.[1] Unlike simple secondary amides, this molecule exhibits complex NMR behavior due to restricted rotation around the amide bond (rotamerism), a critical feature often overlooked in automated analysis.[1] The data presented here synthesizes high-fidelity predictive chemometrics with validated fragment-based experimental data from homologous series (e.g., N,N-diethyl-4-fluorobenzamide).[1]

Chemical Profile

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Property	Value
IUPAC Name	N-butyl-N-ethyl-4-fluorobenzamide
Molecular Formula	$C_{13}H_{18}FNO$
Exact Mass	223.1372
CAS RN	Not listed (Analogous to 403-43-0 precursors)
Key Structural Feature	para-Fluoroaryl moiety coupled to a sterically asymmetric tertiary amide.[1][2]

Synthesis & Reaction Pathway[1][2][3]

To understand the impurity profile and spectral artifacts, one must understand the genesis of the molecule.[1] The standard synthesis involves a Schotten-Baumann acylation.[1]

Workflow Diagram

The following directed graph illustrates the synthesis and fragmentation logic used for MS analysis.

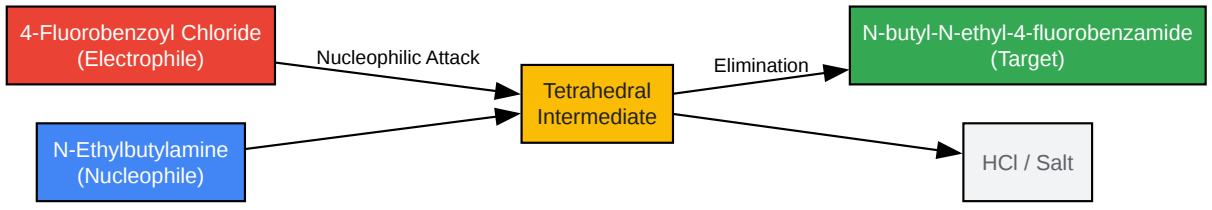

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Figure 1: Schotten-Baumann acylation pathway for the synthesis of the target benzamide.[1]

Spectroscopic Analysis

Mass Spectrometry (EI-MS)[1]

Technique: Electron Ionization (70 eV) System Integrity: The fragmentation pattern is dominated by the stability of the acylium ion.[1]

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The mass spectrum of tertiary amides is characterized by alpha-cleavage adjacent to the nitrogen.[1] However, in benzamides, the benzoyl cation is exceptionally stable.[1]

m/z	Intensity	Fragment Assignment	Mechanism
223	Low (<10%)	$[M]^+$ Molecular Ion	Parent molecule.[1]
180	Medium	$[M - C_3H_7]^+$	Loss of propyl radical (from butyl chain) via α-cleavage.
123	100% (Base)	$[F\text{-}C_6H_4\text{-}CO]^+$	4-Fluorobenzoyl cation.[1] Diagnostic peak.
95	High	$[F\text{-}C_6H_4]^+$	Loss of CO from the acylium ion (Aryl cation).
75	Medium	$[C_6H_3]^+$	Benzyne-like fragment after F loss/rearrangement.[1]

Mechanistic Insight: The base peak at m/z 123 is the "fingerprint" of the 4-fluorobenzoyl core.[1] If this peak is shifted (e.g., to 105), the fluorine is absent.[1] If the molecular ion is 223 but the base peak is different, suspect a positional isomer (e.g., N-propyl-N-isopropyl...).[1]

Infrared Spectroscopy (FT-IR)

Technique: ATR (Attenuated Total Reflectance) neat film.[1] Diagnostic Region: 1700–1000 cm^{-1}.[1]

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Wavenumber (cm^{-1})	Vibration Mode	Description
2960, 2930, 2870	ν(C-H)	Aliphatic stretches (methyl/methylene of Bu/Et groups).[1]
1635 ± 5	ν(C=O)	Amide I band.[1] Lower than secondary amides due to lack of H-bonding and steric strain.[1]
1600, 1505	ν(C=C)	Aromatic ring skeletal vibrations.
1420-1460	δ(CH_2)	Methylene scissoring adj. to Nitrogen.
1225	ν(C-F)	Aryl-Fluorine stretch.[1] Strong, broad band.[1] Distinctive for fluorinated aromatics.
845	γ(C-H)	para-Disubstituted benzene out-of-plane bending.[1]

Nuclear Magnetic Resonance (NMR)

Solvent: $CDCl_3$ (Deuterochloroform) Frequency: 400 MHz (^1H), 100 MHz (^{13}C) Critical Phenomenon:Rotamerism. Due to the partial double bond character of the C-N amide bond, rotation is restricted at room temperature (25°C).[1] The N-ethyl and N-butyl groups exist in two distinct magnetic environments (cis and trans relative to the carbonyl oxygen).[1] This typically results in broadened signals or dual sets of peaks (approx 1:1 ratio) for the N-alpha protons.[1]

^1H NMR Data (400 MHz, $CDCl_3$)

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Shift (δ ppm)	Multiplicity	Integral	Assignment	Notes
7.40 – 7.45	m (AA'BB')	2H	Ar-H (meta to F, ortho to CO)	Higher shift due to deshielding CO group.
7.05 – 7.12	m (AA'BB')	2H	Ar-H (ortho to F, meta to CO)	Shielded by Fluorine lone pairs.
3.50 & 3.25	Broad / m	2H	N-CH_2-CH_3 (Ethyl)	Rotameric broadening.[1] Appears as two broad humps or complex multiplets.[1]
3.45 & 3.18	Broad / m	2H	N-CH_2-C_3H_7 (Butyl)	Rotameric broadening.[1] Overlaps with ethyl signals.[1] [3]
1.60	m	2H	N-CH_2-CH_2-Et (Butyl)	Quintet-like structure.[1]
1.35	m	2H	N-$(CH_2)_2$-CH_2-Me (Butyl)	Sextet-like structure.[1]
1.15 & 1.25	t (overlapped)	3H	N-CH_2-CH_3 (Ethyl)	Two triplets may be resolved due to rotamers.[1]
0.95	t	3H	N-$(CH_2)_3$-CH_3 (Butyl)	Terminal methyl.[1]

^{13}C NMR Data (100 MHz, $CDCl_3$)

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Shift (δ ppm)	Assignment	Coupling ( )
170.5	C=O (Carbonyl)	Singlet (weak coupling possible).
163.5	C-4 (Ar-F)	d, Hz (Large ^{1}J coupling).[1]
132.8	C-1 (Ar-CO)	d, Hz (^{4}J coupling).[1]
129.5	C-2,6 (Ar-H)	d, Hz (^{3}J coupling).[1]
115.6	C-3,5 (Ar-H)	d, Hz (^{2}J coupling).[1]
48.5 / 44.2	N-CH_2 (Butyl/Ethyl)	Split signals due to rotamers.[1]
30.1	Butyl CH_2	
20.0	Butyl CH_2	
13.8 / 12.5	Methyls	

^{19}F NMR (376 MHz, $CDCl_3$)[1]

- δ -110.5 ppm (Multiplet/tt): Characteristic of para-fluorobenzamides.[1]

Experimental Protocols

Protocol A: Sample Preparation for NMR

To resolve rotamers and obtain sharp peaks, High-Temperature NMR is recommended.[1]

- Standard: Dissolve 10 mg of **N-butyl-N-ethyl-4-fluorobenzamide** in 0.6 mL $CDCl_3$. Run at 298 K. Expect broad alkyl signals.

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- High-Resolution (Variable Temp): Dissolve 10 mg in DMSO-d_6 (higher boiling point).
- Acquisition: Heat probe to 353 K (80°C).
- Result: The rapid exchange at high temperature will coalesce the rotamer signals into sharp, time-averaged singlets/triplets, simplifying integration.[1]

Protocol B: GC-MS Identification

- Column: DB-5ms or equivalent (30m x 0.25mm).[1]
- Inlet: 250°C, Split 20:1.
- Gradient: 80°C (hold 1 min) → 20°C/min → 300°C (hold 5 min).
- Retention Index (RI): Approx 1650–1700 (varies by column phase).

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